

S-undecyl 6-bromohexanethioate CAS number and supplier information

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Compound of Interest

Compound Name: *S-undecyl 6-bromohexanethioate*

Cat. No.: *B15546792*

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Technical Guide: S-undecyl 6-bromohexanethioate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **S-undecyl 6-bromohexanethioate**, a bifunctional molecule of interest in chemical biology and drug development. Due to its structure, featuring a terminal bromide and a thioester linkage to a long alkyl chain, this compound serves as a valuable linker and building block in the synthesis of more complex molecules.

Chemical Identity and Properties

S-undecyl 6-bromohexanethioate is an aliphatic linker molecule containing a bromine atom, a six-carbon spacer, and a thioester group connected to an eleven-carbon alkyl chain.^[1] As of the latest update, a specific CAS (Chemical Abstracts Service) registry number for **S-undecyl 6-bromohexanethioate** has not been identified in publicly available databases.

For reference and comparison, the properties of the analogous ester, undecyl 6-bromohexanoate (CAS Number: 959040-06-3), are provided below.^{[2][3]} It is important to note that while the overall structure is similar, the substitution of the ester oxygen with a sulfur atom in **S-undecyl 6-bromohexanethioate** will result in differences in reactivity, polarity, and bond angles.

Table 1: Physicochemical Properties of Undecyl 6-bromohexanoate (Ester Analog)

Property	Value	Source
CAS Number	959040-06-3	PubChem[2]
Molecular Formula	C17H33BrO2	PubChem[2]
Molecular Weight	349.35 g/mol	MedKoo[3]
Exact Mass	348.1664 g/mol	MedKoo[3]
Boiling Point	382.0±25.0 °C (Predicted)	UCHEM
Elemental Analysis	C: 58.45; H: 9.52; Br: 22.87; O: 9.16	MedKoo[3]

Synthesis

A definitive, published experimental protocol for the synthesis of **S-undecyl 6-bromohexanethioate** is not readily available. However, based on general principles of thioester synthesis, a plausible route involves the reaction of an activated form of 6-bromohexanoic acid with undecanethiol. One common method for thioester formation is the coupling of a carboxylic acid and a thiol using a dehydrating agent such as N,N'-dicyclohexylcarbodiimide (DCC).

Proposed Experimental Protocol: Synthesis of S-undecyl 6-bromohexanethioate

Materials:

- 6-bromohexanoic acid
- Undecanethiol
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP) (catalyst)

- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate solution, saturated
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and ethyl acetate for elution

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 6-bromohexanoic acid (1.0 equivalent) in anhydrous dichloromethane.
- Add undecanethiol (1.0 equivalent) and a catalytic amount of DMAP (0.1 equivalents) to the solution.
- Cool the mixture to 0 °C in an ice bath.
- In a separate flask, dissolve DCC (1.1 equivalents) in a minimal amount of anhydrous dichloromethane.
- Slowly add the DCC solution to the reaction mixture dropwise over 15-20 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the dicyclohexylurea (DCU) precipitate. Wash the precipitate with a small amount of dichloromethane.
- Combine the filtrate and washings and transfer to a separatory funnel.

- Wash the organic layer sequentially with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of hexanes and ethyl acetate to yield the pure **S-undecyl 6-bromohexanethioate**.

Supplier Information

The following suppliers have been identified as listing **S-undecyl 6-bromohexanethioate** in their product catalogs. It is recommended to contact them directly for availability and technical specifications.

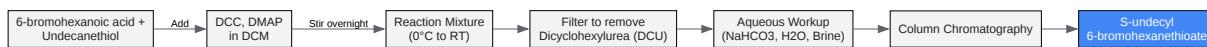
Table 2: Supplier Information

Supplier	Website	Notes
MedChemExpress	--INVALID-LINK--	Lists the compound as an aliphatic linker.[1][4]
BOC Sciences	--INVALID-LINK--	Listed as a related product in their catalog.

Visualizations

Synthesis Workflow

The following diagram illustrates the proposed synthetic workflow for **S-undecyl 6-bromohexanethioate**.



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Caption: Proposed synthesis workflow for **S-undecyl 6-bromohexanethioate**.

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